

Application Notes and Protocols for Protein Degradation Studies with Nonylbenzene-PEG8-OH

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Compound of Interest

Compound Name: Nonylbenzene-PEG8-OH

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Introduction

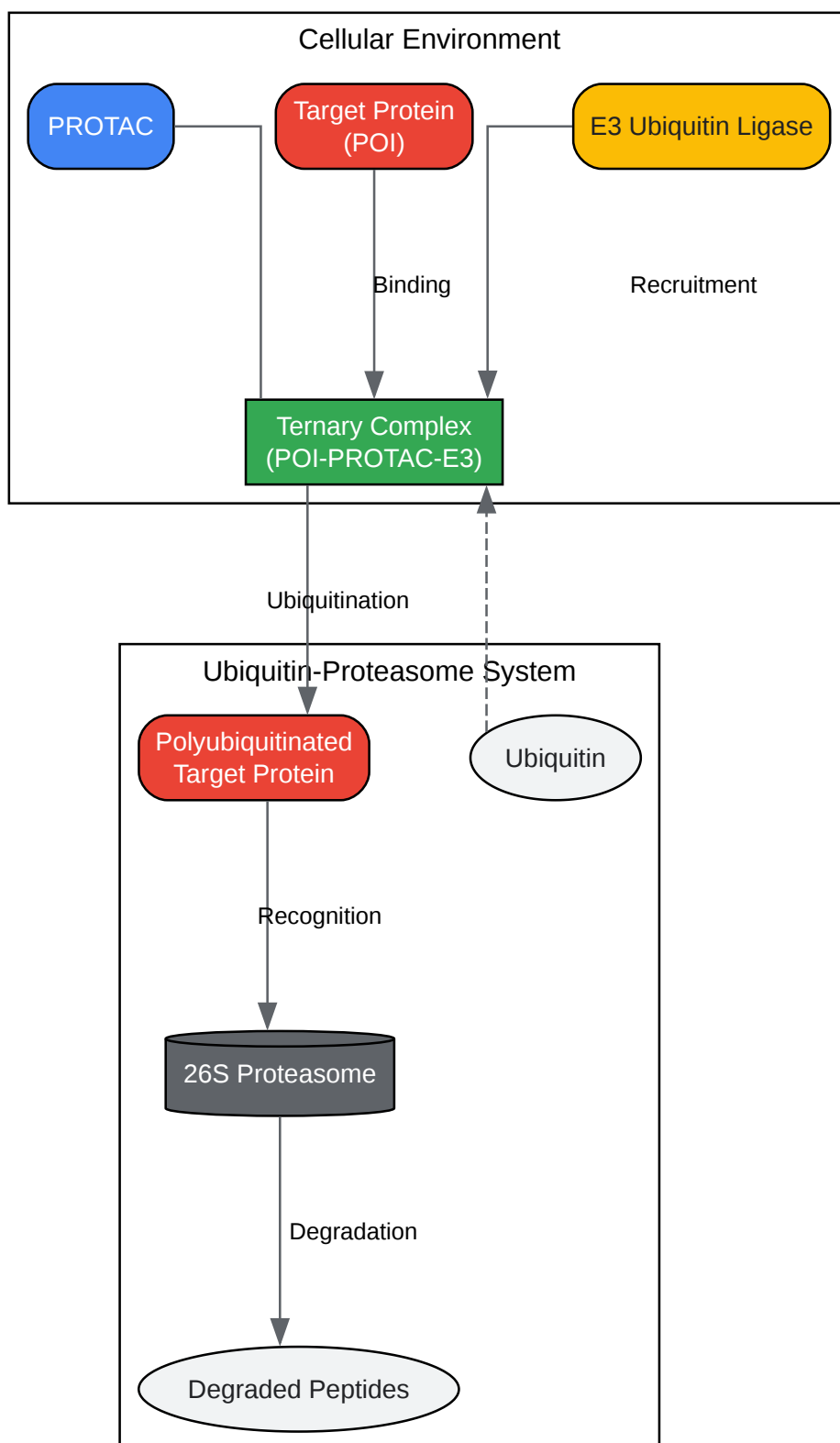
Targeted protein degradation has emerged as a transformative therapeutic modality, offering the potential to address disease targets previously considered "undruggable." Proteolysis-targeting chimeras (PROTACs) are at the forefront of this revolution. These heterobifunctional molecules are designed to hijack the cell's natural protein disposal system, the ubiquitin-proteasome pathway, to selectively eliminate proteins of interest.[1]

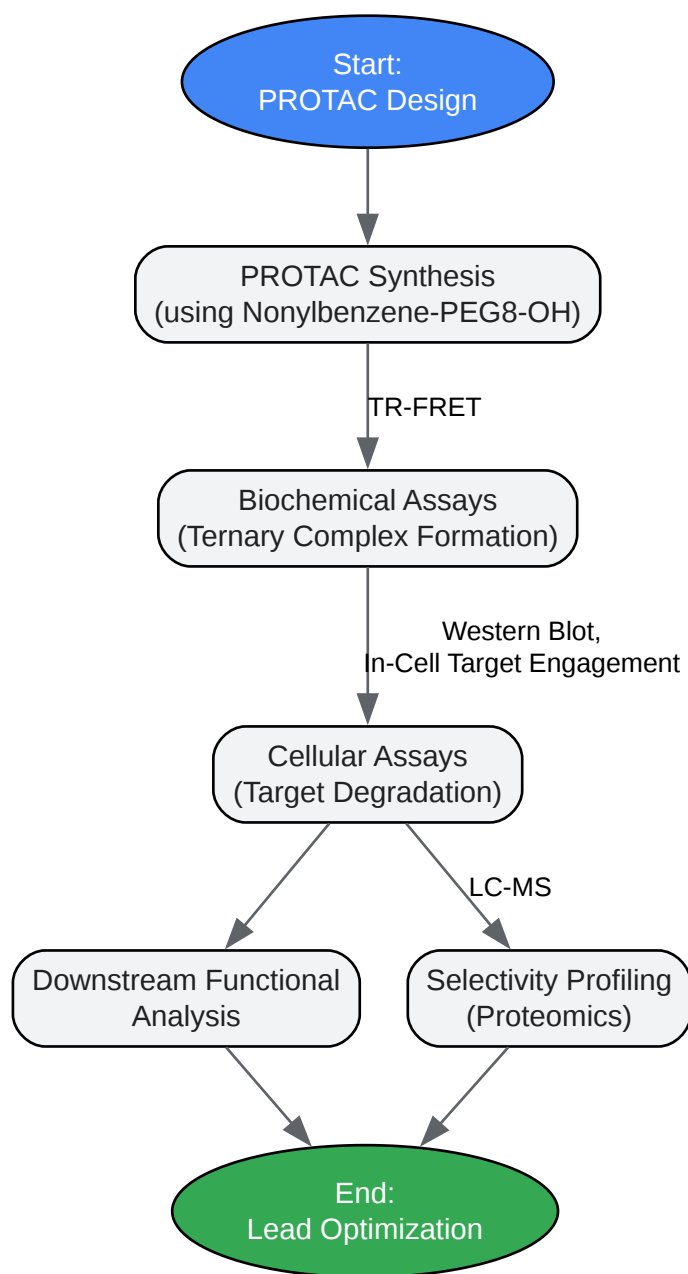
A PROTAC molecule consists of three key components: a ligand that binds to the target protein of interest (POI), a ligand that recruits an E3 ubiquitin ligase, and a chemical linker that connects these two moieties.[2] The linker is a critical determinant of a PROTAC's efficacy, influencing its physicochemical properties, cell permeability, and the stability of the ternary complex (POI-PROTAC-E3 ligase) that is essential for degradation.[3]

This document provides detailed application notes and experimental protocols for the use of **Nonylbenzene-PEG8-OH**, a polyethylene glycol (PEG)-based linker, in the design and evaluation of PROTACs.[2] PEG linkers are widely used in PROTAC design due to their ability to improve solubility and permeability.[3] The protocols outlined herein will guide researchers through the key experiments required to characterize a novel PROTAC synthesized with a **Nonylbenzene-PEG8-OH** linker.

Signaling Pathway of PROTAC-Mediated Protein Degradation

PROTACs induce the degradation of a target protein by bringing it into close proximity with an E3 ubiquitin ligase. This induced proximity facilitates the transfer of ubiquitin from an E2-conjugating enzyme to the target protein. Polyubiquitination marks the target protein for recognition and subsequent degradation by the 26S proteasome.





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References

- 1. benchchem.com [benchchem.com]
- 2. Nonylbenzene-PEG8-OH | CAS#:41506-14-3 | Chemsrsc [chemsrc.com]
- 3. ptc.bocsci.com [ptc.bocsci.com]
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